

Application Note: In Vivo Dosing and Administration of Alpha-Peltatin[2][4][5]

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Compound of Interest

Compound Name: *alpha-Peltatin*

CAS No.: 568-53-6

Cat. No.: B125552

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Compound Overview & Mechanism of Action

Alpha-Peltatin is a naturally occurring lignan isolated from *Podophyllum peltatum*.^{[1][2][4][5][6]} It is structurally distinct from Etoposide in that it lacks the glucoside moiety and retains the specific configuration responsible for microtubule destabilization.^{[1][3]}

Mechanism of Action (MOA)

Alpha-Peltatin binds to the colchicine-binding site of tubulin, preventing the polymerization of tubulin dimers into microtubules.^{[1][2]} This leads to cell cycle arrest in metaphase (M-phase) and subsequent apoptosis.^{[1][2]}

- **Crucial Distinction:** Unlike Etoposide, **alpha-Peltatin** has negligible activity against Topoisomerase II.^{[1][2]}
- **Structural Integrity:** The biological activity is strictly dependent on the integrity of the trans-fused

-lactone ring (Ring D).[1][3][5][7] Hydrolysis of this ring (often caused by basic pH) results in the formation of the inactive hydroxy-acid salt (picropodophyllin species).[1][2][3]

Physicochemical Profile

Property	Value/Description	Implication for In Vivo Dosing
Molecular Weight	~400.4 g/mol	Small molecule, rapid distribution.[2]
Solubility	Poor in water; Soluble in DMSO, Ethanol, Acetone.[2]	Requires co-solvent or surfactant-based vehicle.[1][2][3]
Stability	pH Sensitive. Unstable at pH > 7.[1][2][3]5.	Avoid alkaline vehicles (e.g., pure PBS/NaOH) to prevent lactone hydrolysis.[1][2]
Toxicity (Mouse)	LD50 (IP) ≈ 30–35 mg/kg (Single Dose).[2]	Narrow therapeutic window; requires Maximum Tolerated Dose (MTD) titration.[1][2][3]

Formulation Strategy

Two formulation approaches are historically cited. The Modern Co-Solvent System is recommended for reproducibility and stability.[1][3] The Historical Alkaline Method is described for reference but carries a high risk of inactivating the compound.[1][3]

A. Recommended: The "Lactone-Preserving" Co-Solvent System

This vehicle maintains the compound in its active lactone form using a neutral/acidic pH environment and organic co-solvents.[1][3]

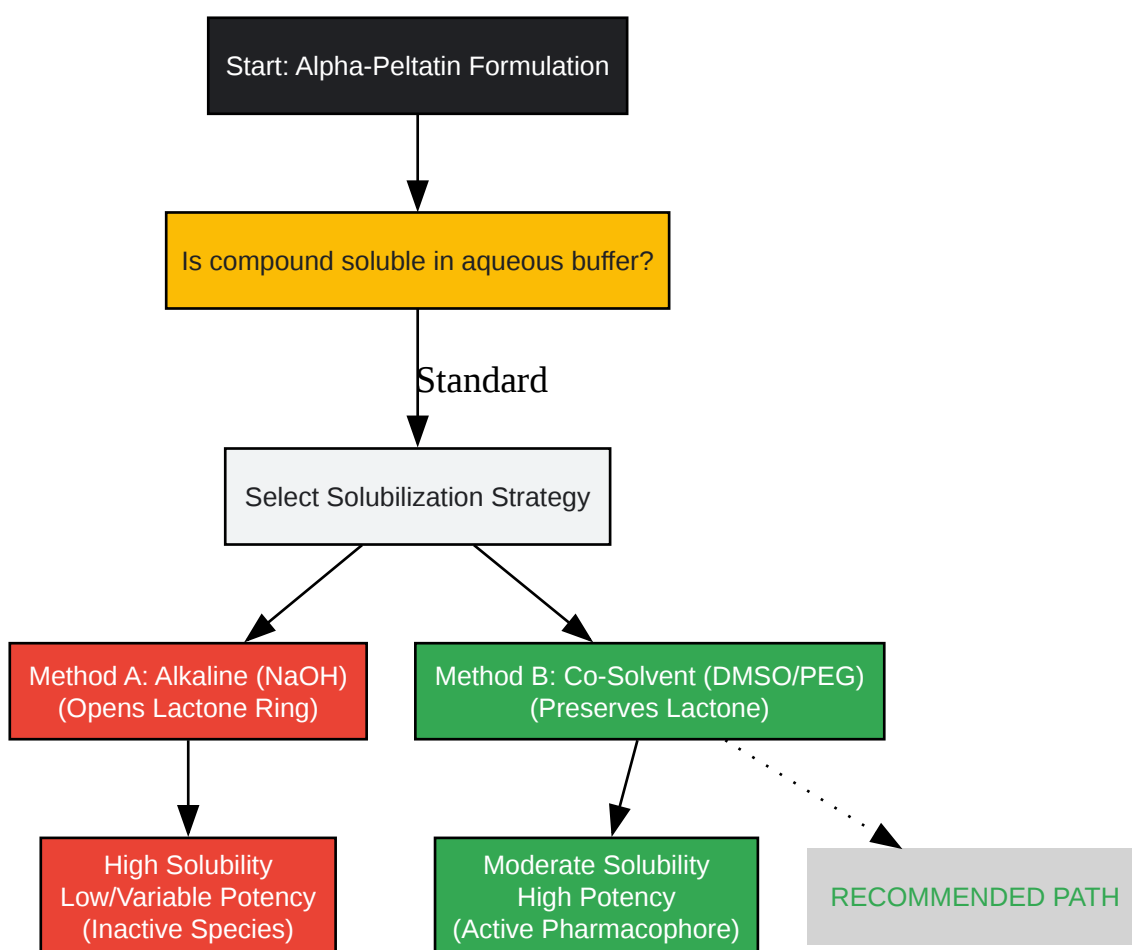
- Stock Solution: 20 mg/mL in 100% Anhydrous DMSO. (Store at -20°C, protected from light).
- Working Vehicle: 5% DMSO / 40% PEG-400 / 55% Saline (0.9% NaCl).[1][2]

B. Historical: The Alkaline Solubilization (Not Recommended)

Early studies (Greenspan et al., 1950) solubilized **alpha-Peltatin** in dilute NaOH, converting it to the water-soluble carboxylate salt.^{[1][2]}

- Risk:^{[1][2][3][8]} This opens the lactone ring.^{[1][3]} While the ring may re-close in the acidic environment of the tumor, this process is inefficient and leads to variable potency.^{[1][3]}

Formulation Decision Logic (Graphviz Diagram)^[2]



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Caption: Decision tree highlighting the critical risk of alkaline hydrolysis in **alpha-Peltatin** formulation.

Dosing Regimens & Experimental Design

Dose Range Finding (MTD Study)

Before efficacy studies, determine the Maximum Tolerated Dose (MTD) in your specific mouse strain (e.g., BALB/c, C57BL/6, or Nude).[2] **Alpha-Peltatin** is toxic to rapidly dividing normal cells (gut epithelium, bone marrow).[1][2]

- Route: Intraperitoneal (IP) is preferred for rodent proof-of-concept.[1][2] Intravenous (IV) is possible via tail vein but requires slower infusion to prevent precipitation.[1][2][3]
- Starting Doses: 5, 10, 20, and 30 mg/kg.[2]
- Schedule: q2d (every other day) x 3 doses.
- Endpoint: Weight loss >15% or designated humane endpoints (piloerection, lethargy).[1][2]

Recommended Efficacy Dosing

Based on historical podophyllotoxin data and **alpha-peltatin** specific studies:

- Low Dose (Sub-therapeutic/Metronomic): 5–10 mg/kg, q2d.[2]
- Therapeutic Dose: 15–25 mg/kg, q2d or q3d.[1][2]
- High Dose (Near MTD): 30 mg/kg (Single dose or q4d).[2]

Note: Do not exceed 3 doses per week without rigorous weight monitoring.

Detailed Protocol: Preparation and Administration Materials

- **Alpha-Peltatin** (High purity >98%)[2]
- Dimethyl Sulfoxide (DMSO), Anhydrous, Sterile[1][2]
- Polyethylene Glycol 400 (PEG-400), Sterile grade[2]
- 0.9% Saline (Sterile)[2]

- Syringes (1 mL) and Needles (27G or 30G)

Step-by-Step Procedure

Step 1: Stock Preparation[1][2][3]

- Weigh 10 mg of **alpha-Peltatin** powder.
- Dissolve in 0.5 mL of 100% DMSO.
- Vortex vigorously until clear.
- Concentration: 20 mg/mL.[1][2][3]
- Storage: Aliquot into amber vials (50 µL each) and freeze at -20°C. Avoid repeated freeze-thaw cycles.

Step 2: Working Solution Preparation (Fresh Daily)

Target Dose: 20 mg/kg for a 25g mouse (0.5 mg total dose).[1][2] Injection Volume: 10 mL/kg (0.25 mL per mouse).[1][2] Target Concentration: 2 mg/mL.[1][2][3]

- Thaw one aliquot of DMSO stock (20 mg/mL).[1][2][3]
- Order of Addition (Critical):
 - Take 100 µL of DMSO Stock.[1][2][3]
 - Add 400 µL of PEG-400.[1][2] Vortex well. (Solution is now 4 mg/mL).[1][2][3]
 - Slowly add 500 µL of warm (37°C) Sterile Saline while vortexing.
- Final Formulation: 1 mg/mL **alpha-Peltatin** in 10% DMSO / 40% PEG-400 / 50% Saline.
(Note: Adjust stock volume to achieve 2 mg/mL if higher dose is needed, but keep DMSO <10% to avoid vehicle toxicity).

Step 3: Administration (IP Injection)[2][9]

- Weigh the mouse accurately (e.g., 24.5g).[1][2]

- Calculate volume:

.[\[1\]](#)[\[2\]](#)

- Restrain the mouse using the scruff method.[\[1\]](#)[\[3\]](#)
- Inject into the lower right quadrant of the abdomen to avoid the cecum.[\[1\]](#)[\[3\]](#)
- Observe for 15 minutes post-injection for acute reactions (e.g., "writhing" due to DMSO irritation).

Safety & Monitoring

Alpha-Peltatin is a potent cytotoxic agent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- PPE: Wear double nitrile gloves, lab coat, and safety glasses.[\[2\]](#) Handle powder in a biosafety cabinet.
- Animal Monitoring:
 - Weight: Measure daily. >20% loss = Euthanasia.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Gastrointestinal: Monitor for diarrhea (common side effect of tubulin binders).
 - Hematology: Expect transient leukopenia (white blood cell drop).[\[2\]](#)[\[3\]](#) If doing long-term studies, perform CBC weekly.[\[1\]](#)[\[2\]](#)

References

- Greenspan, E. M., Leiter, J., & Shear, M. J. (1950). Effect of **Alpha-Peltatin**, Beta-Peltatin, and Podophyllotoxin on Lymphomas and Other Transplanted Tumors.[\[1\]](#)[\[2\]](#) Journal of the National Cancer Institute, 10(6), 1295–1333.[\[1\]](#)[\[2\]](#) [Link](#)(Seminal work establishing in vivo toxicity and efficacy profiles).[\[2\]](#)
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[Link](#)(Defines the mechanism of action differences between podophyllotoxin/peltatins and etoposide).

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